

A Comparative Guide to the Mass Spectrometry Fragmentation of 5-Phenoxynicotinic Acid

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Compound of Interest

Compound Name: 5-Phenoxynicotinic acid

CAS No.: 668969-15-1

Cat. No.: B6321485

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Abstract

This guide provides an in-depth analysis of the mass spectrometry fragmentation patterns of **5-phenoxynicotinic acid**, a molecule of interest in pharmaceutical and chemical research. We will explore the characteristic fragmentation pathways under common ionization techniques, primarily Electrospray Ionization (ESI), and compare its behavior to related structures. This document is intended for researchers, scientists, and drug development professionals who utilize mass spectrometry for structural elucidation and compound identification. By understanding the underlying principles of its fragmentation, analysts can develop more robust and accurate analytical methods.

Introduction: The Significance of 5-Phenoxynicotinic Acid

5-Phenoxynicotinic acid belongs to a class of compounds that incorporate both a pyridine carboxylic acid moiety and a phenoxy group. This unique structural combination imparts specific physicochemical properties that are relevant in various fields, including medicinal chemistry and materials science. Accurate structural characterization is paramount for

understanding its biological activity, metabolic fate, and potential applications. Mass spectrometry, particularly tandem mass spectrometry (MS/MS), is a powerful tool for this purpose, providing detailed structural information through controlled fragmentation of the molecule. This guide will dissect the fragmentation patterns of **5-phenoxy nicotinic acid** to facilitate its unambiguous identification and characterization.

Predicted Fragmentation Pathways of 5-Phenoxy nicotinic Acid

The fragmentation of an ion in a mass spectrometer is not a random process; it is governed by the chemical structure of the molecule and the energy applied. For **5-phenoxy nicotinic acid** (molecular weight: 215.21 g/mol), the most likely sites for bond cleavage are influenced by the presence of the carboxylic acid, the ether linkage, and the two aromatic rings.

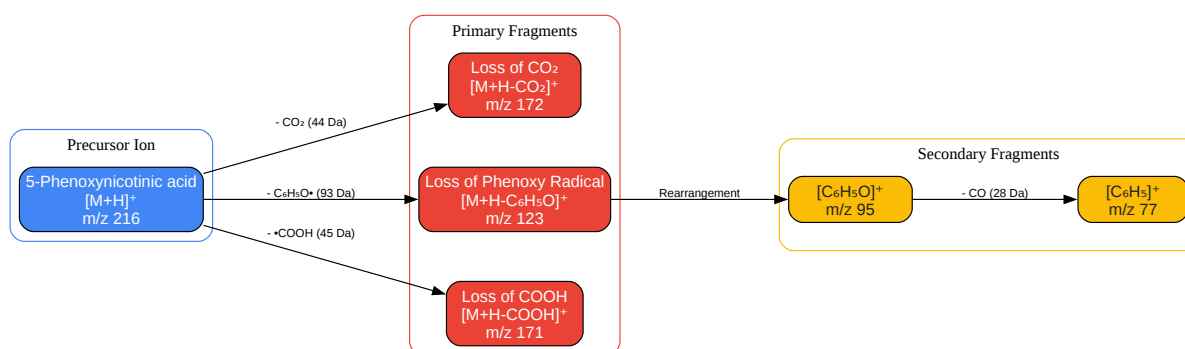
Under typical electrospray ionization (ESI) conditions in positive ion mode, the molecule will readily protonate, likely on the pyridine nitrogen, to form the precursor ion $[M+H]^+$ at m/z 216. In negative ion mode, it will deprotonate at the carboxylic acid to form $[M-H]^-$ at m/z 214. Collision-induced dissociation (CID) of these precursor ions will induce fragmentation.^[1]

Key Fragmentation Reactions

Several fundamental reaction types are expected to dominate the fragmentation of **5-phenoxy nicotinic acid**. These include:

- α -Cleavage: Breakage of a bond adjacent to a functional group, such as the carbonyl group of the carboxylic acid.^[2]
- Loss of Neutral Molecules: The elimination of small, stable neutral molecules like carbon monoxide (CO), carbon dioxide (CO₂), and water (H₂O).^{[3][4]}
- Cleavage of the Ether Bond: The bond between the phenyl ring and the oxygen atom, or the oxygen atom and the pyridine ring, can break, leading to characteristic fragment ions.
- Ring-related Fragmentations: While aromatic rings are generally stable, high collision energies can induce ring opening or cleavage.

The following Graphviz diagram illustrates the primary predicted fragmentation pathways for the protonated molecule.



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Caption: Predicted Fragmentation Pathways of Protonated **5-Phenoxynicotinic Acid**.

Comparison with Nicotinic Acid and Phenoxyacetic Acid

To better understand the fragmentation of **5-phenoxynicotinic acid**, it is instructive to compare it with simpler, related molecules.

- **Nicotinic Acid:** The fragmentation of nicotinic acid is characterized by the initial loss of carbon dioxide, and its molecular ion is typically the base peak.^[5] This suggests that the carboxylic acid group is a primary site of fragmentation.
- **Phenoxyacetic Acid:** In compounds with a phenoxy moiety, cleavage of the ether linkage is a common fragmentation pathway.^[6] This can occur on either side of the oxygen atom.

The fragmentation of **5-phenoxynicotinic acid** will likely be a hybrid of these behaviors, with competing fragmentation pathways involving both the carboxylic acid and the phenoxy ether group.

Experimental Data and Interpretation

While specific experimental data for **5-phenoxynicotinic acid** is not readily available in the public domain, we can predict the expected major fragments based on established fragmentation rules for similar chemical structures.[\[3\]](#)[\[7\]](#)

Precursor Ion (m/z)	Proposed Fragment Ion (m/z)	Neutral Loss	Proposed Structure of Fragment
[M+H] ⁺ = 216	172	CO ₂ (44 Da)	Protonated 5-phenoxypyridine
171	•COOH (45 Da)	5-phenoxypyridine radical cation	
123	C ₆ H ₅ O• (93 Da)	Protonated nicotinic acid	
95	C ₇ H ₄ NO ₂ • (134 Da)	Phenoxy cation	
[M-H] ⁻ = 214	170	CO ₂ (44 Da)	Deprotonated 5-phenoxypyridine
121	C ₆ H ₅ O• (93 Da)	Deprotonated nicotinic acid	

Note: The relative intensities of these fragments will depend on the collision energy used in the MS/MS experiment. Higher energies generally favor more extensive fragmentation.[\[1\]](#)

Experimental Protocol for MS/MS Analysis

To obtain reliable and reproducible fragmentation data for **5-phenoxynicotinic acid**, the following experimental protocol is recommended.

Sample Preparation

- Prepare a stock solution of **5-phenoxy nicotinic acid** at a concentration of 1 mg/mL in a suitable solvent such as methanol or acetonitrile.
- Dilute the stock solution to a final concentration of 1-10 µg/mL in the mobile phase to be used for LC-MS analysis. A typical mobile phase for ESI in positive mode would be a mixture of water and acetonitrile with 0.1% formic acid. For negative mode, 0.1% ammonium hydroxide or acetate can be used.

Mass Spectrometry Parameters

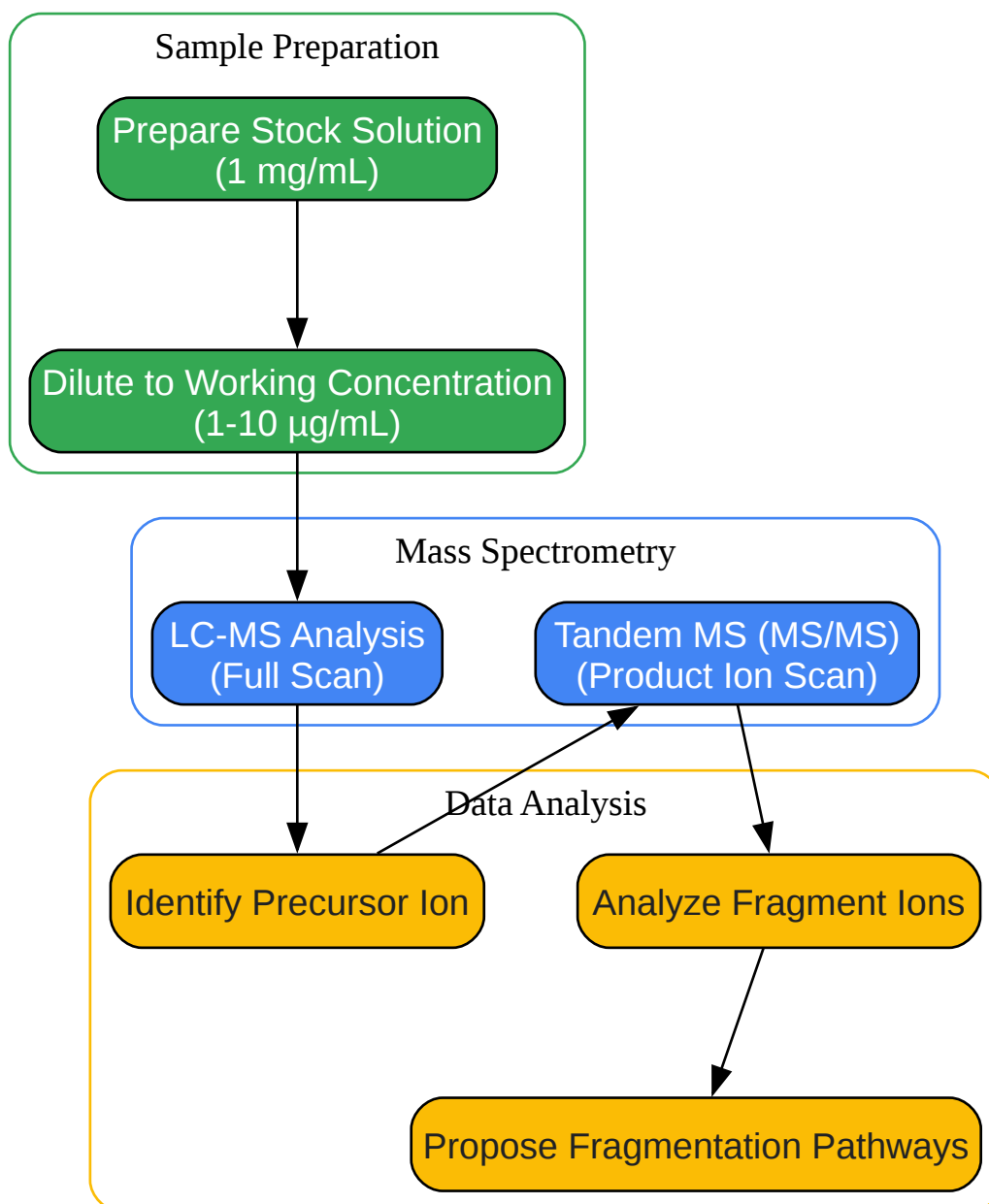
The following parameters are a starting point and should be optimized for the specific instrument being used.

Parameter	Positive Ion Mode (ESI+)	Negative Ion Mode (ESI-)
Ion Source	Electrospray Ionization (ESI)	Electrospray Ionization (ESI)
Capillary Voltage	3.0 - 4.0 kV	2.5 - 3.5 kV
Cone Voltage	20 - 40 V	20 - 40 V
Desolvation Temp.	350 - 450 °C	350 - 450 °C
Desolvation Gas Flow	600 - 800 L/hr	600 - 800 L/hr
Collision Gas	Argon	Argon
Collision Energy	Ramped (e.g., 10-40 eV)	Ramped (e.g., 10-40 eV)

Data Acquisition and Analysis

- Acquire full scan MS data to confirm the presence of the precursor ion ($[M+H]^+$ at m/z 216 or $[M-H]^-$ at m/z 214).
- Perform MS/MS experiments by selecting the precursor ion and applying a range of collision energies to generate a comprehensive fragmentation spectrum.
- Analyze the resulting product ion spectrum to identify the major fragment ions and propose fragmentation pathways.

The following diagram outlines the general workflow for this analysis.



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Sources

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